

Application Notes and Protocols for SJF-1528

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Compound of Interest

Compound Name: SJF-1528
Cat. No.: B15615319

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **SJF-1528**, a potent Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2).

Introduction

SJF-1528 is a chemical probe that functions as a degrader of both EGFR and HER2. It consists of a ligand that binds to the von Hippel-Lindau (VHL) E3 ubiquitin ligase, connected via a linker to a ligand that binds to EGFR and HER2. This dual-binding mechanism brings the E3 ligase in close proximity to the target proteins, leading to their ubiquitination and subsequent degradation by the proteasome. **SJF-1528** is a valuable tool for studying the roles of EGFR and HER2 in various cellular processes and for the development of novel therapeutics, particularly in the context of cancer.

Quantitative Data Summary

For ease of reference, the key quantitative data for **SJF-1528** are summarized in the table below.

Property	Value	Reference
Molecular Weight	1030.61 g/mol	
Formula	C ₅₅ H ₅₇ ClFN ₇ O ₈ S	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
CAS Number	2230821-38-0	
Storage (Solid)	Store at -20°C	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Preparation of a 10 mM SJF-1528 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SJF-1528** in Dimethyl Sulfoxide (

- To cite this document: BenchChem. [Application Notes and Protocols for SJF-1528]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615319/docs#application-notes-and-protocols-for-sjf-1528\]](https://www.benchchem.com/product/b15615319/docs#application-notes-and-protocols-for-sjf-1528)

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